

# A Technical Overview of Monomethyl Phosphate: Molecular Formula and Weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Monomethyl phosphate

Cat. No.: B1254749

[Get Quote](#)

**Monomethyl phosphate**, a key metabolite and structural component in various biological systems, serves as a fundamental molecule in cellular signaling and metabolism. This document provides a concise technical summary of its molecular formula and weight for researchers, scientists, and professionals in drug development.

## Molecular Composition and Weight

The chemical identity of **monomethyl phosphate** is defined by its molecular formula, which enumerates the constituent atoms. The molecular weight is derived from the sum of the atomic weights of these atoms.

The molecular formula for **monomethyl phosphate** is  $\text{CH}_5\text{O}_4\text{P}$  [1][2][3][4].

The molecular weight of this compound is approximately 112.02 g/mol [1][2][3][4].

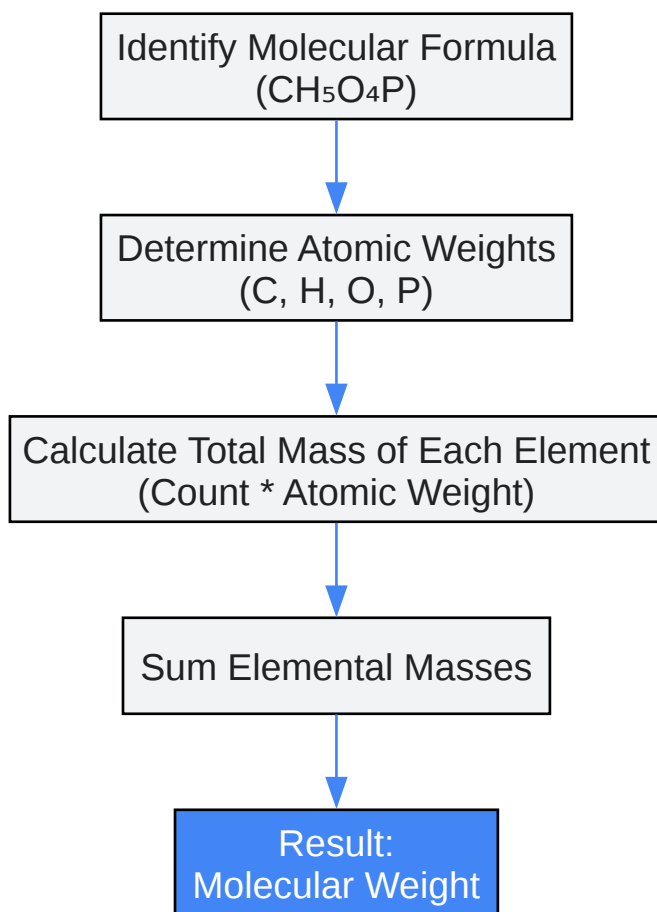
A detailed breakdown of the elemental composition and their contribution to the overall molecular weight is presented in the table below.

| Element    | Symbol   | Count | Standard Atomic Weight ( g/mol ) | Total Contribution ( g/mol ) |
|------------|----------|-------|----------------------------------|------------------------------|
| Carbon     | C        | 1     | ~12.011[5][6][7]                 | 12.011                       |
| Hydrogen   | H        | 5     | ~1.008[8][9][10][11]             | 5.040                        |
| Oxygen     | O        | 4     | ~15.999[12][13][14][15]          | 63.996                       |
| Phosphorus | P        | 1     | ~30.974[16][17][18][19][20]      | 30.974                       |
| Total      | ~112.021 |       |                                  |                              |

Note: The total molecular weight calculated from the sum of the standard atomic weights of the constituent elements may vary slightly from the cited molecular weight due to isotopic abundances and rounding.

## Logical Relationship of Molecular Weight Calculation

The determination of **monomethyl phosphate**'s molecular weight is a direct application of fundamental chemical principles. The logical flow for this calculation is straightforward.



[Click to download full resolution via product page](#)

Calculation of Molecular Weight.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Monomethyl phosphate | CH<sub>5</sub>O<sub>4</sub>P | CID 13130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. methyl dihydrogen phosphate | 812-00-0 [chemicalbook.com]

- 5. [byjus.com](https://byjus.com) [[byjus.com](https://byjus.com)]
- 6. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 7. Carbon | C (Element) - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 8. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [[ciaaw.org](https://ciaaw.org)]
- 9. [quora.com](https://quora.com) [[quora.com](https://quora.com)]
- 10. Hydrogen - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 11. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 12. [fiveable.me](https://fiveable.me) [[fiveable.me](https://fiveable.me)]
- 13. [princeton.edu](https://princeton.edu) [[princeton.edu](https://princeton.edu)]
- 14. Oxygen - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 15. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 16. [byjus.com](https://byjus.com) [[byjus.com](https://byjus.com)]
- 17. Phosphorus - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 18. A brief note on Atomic Mass of Phosphorus [[unacademy.com](https://unacademy.com)]
- 19. Atomic Weight of Phosphorus | Commission on Isotopic Abundances and Atomic Weights [[ciaaw.org](https://ciaaw.org)]
- 20. Atomic Weights and Isotopic Compositions for Phosphorus [[physics.nist.gov](https://physics.nist.gov)]
- To cite this document: BenchChem. [A Technical Overview of Monomethyl Phosphate: Molecular Formula and Weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1254749#monomethyl-phosphate-molecular-weight-and-formula>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)